Technical Assessment & Screening Protocol: Indoline-Sulfonamide Derivatives

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Compound of Interest

Compound Name:	*indoline-1-sulfonamide*
CAS No.:	*34917-77-6*
Cat. No.:	*B3025485*

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Focus: Kinetic Profiling, Isoform Selectivity, and Mechanism of Action (MoA) Target Class: Metalloenzymes (Primarily Carbonic Anhydrases; Secondary potential for DapE/Kinases)

Part 1: Executive Technical Rationale

The indoline-sulfonamide scaffold represents a privileged pharmacophore in modern medicinal chemistry, particularly for targeting zinc-dependent metalloenzymes. While the sulfonamide moiety (

) serves as the classic Zinc-Binding Group (ZBG), the indoline core (2,3-dihydro-1H-indole) provides a rigid, bicyclic framework that reduces entropic penalties upon binding compared to flexible linear analogs.

The Structural Imperative

In the context of Carbonic Anhydrase (CA) inhibition—the primary validated target for this class—the screening strategy must address the "Selectivity Paradox." Humans express 15 CA isoforms. The challenge is not inhibiting the enzyme, but distinguishing between the ubiquitous

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cytosolic isoforms (hCA I, hCA II) and the tumor-associated transmembrane isoforms (hCA IX, hCA XII).

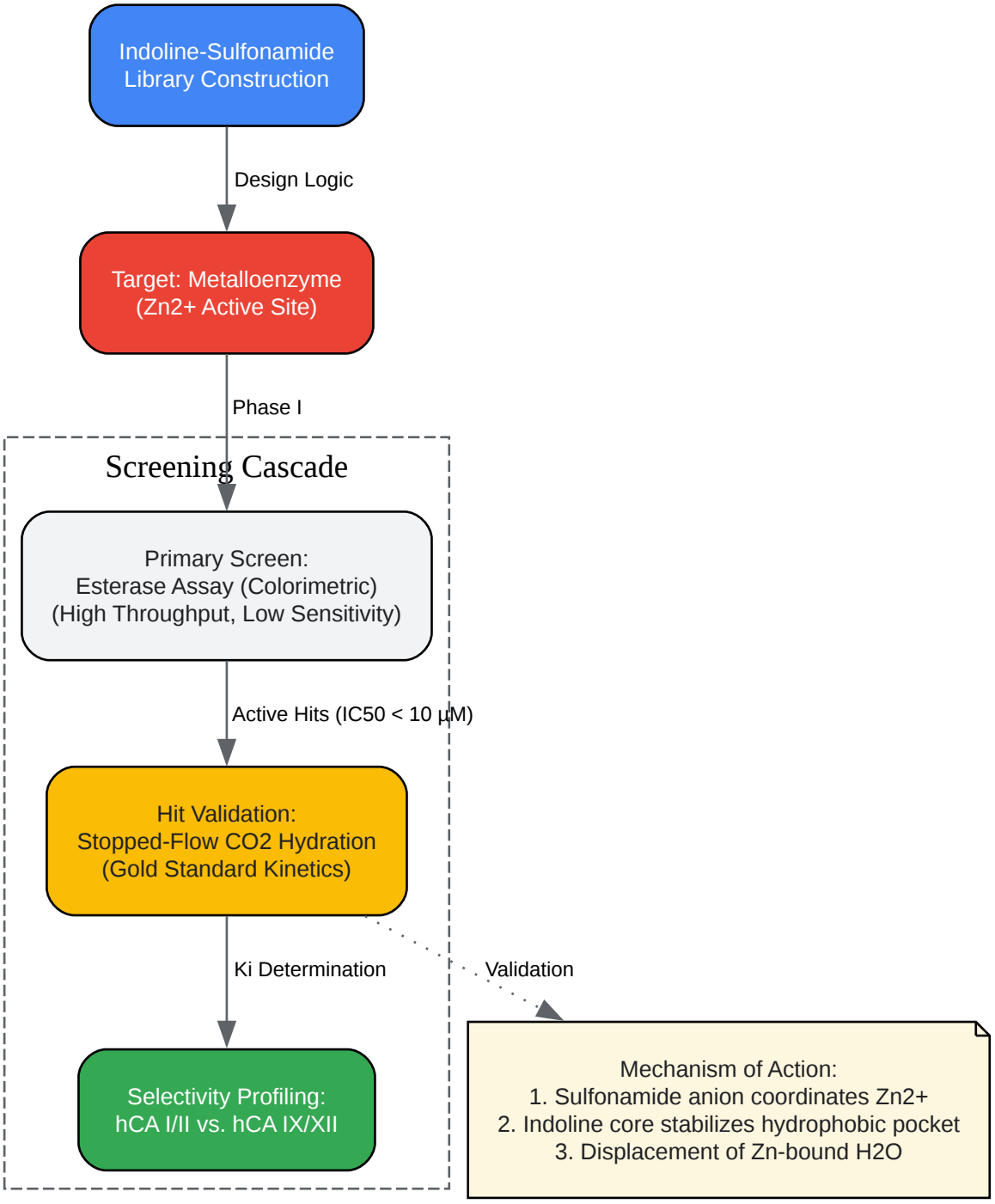
- The "Tail" Approach: The indoline nitrogen (position 1) or the benzene ring (positions 5/6) serves as the attachment point for "tails" that reach into the hydrophobic or hydrophilic pockets of the active site, conferring isoform selectivity.
- **Indoline-1-sulfonamide** vs. Indoline-5-sulfonamide:
  - N-substituted (Position 1): Often used to modulate lipophilicity and membrane permeability.
  - Ring-substituted (Position 5/6): Positions the sulfonamide ZBG for optimal coordination with the catalytic

    ion.

Mechanistic Visualization

The following diagram illustrates the critical binding interactions and the screening decision tree required to validate hits.

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Caption: Figure 1. Strategic workflow for evaluating indoline-sulfonamide derivatives, moving from high-throughput esterase assays to precise stopped-flow kinetics for

determination.

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Part 2: Experimental Protocols

As a Senior Application Scientist, I advocate for a biphasic screening approach. Relying solely on colorimetric esterase assays often yields false positives due to compound aggregation or absorbance interference. The protocol below enforces a rigorous kinetic validation.

Protocol A: Primary Screen – Esterase Activity Assay

Objective: Rapidly filter the library to identify binders using 4-nitrophenyl acetate (4-NPA) as a surrogate substrate. Applicability: hCA I, hCA II, hCA IX (catalytic domain).

- Reagent Preparation:
  - Buffer: 20 mM HEPES, pH 7.5, 20 mM

    (to maintain ionic strength).
  - Substrate: 4-NPA (dissolved in acetonitrile, final assay concentration 1 mM).
  - Enzyme: Recombinant hCA isoform (final concentration 0.1–0.5 µM).
- Workflow:
  - Dispense 10 µL of Indoline-sulfonamide derivative (DMSO stock) into 96-well microplates.
  - Add 180 µL of Enzyme/Buffer mix. Incubate for 15 minutes at 25°C to allow E-I complex formation.
  - Initiation: Add 10 µL of 4-NPA substrate.
  - Detection: Monitor absorbance at 400 nm (formation of 4-nitrophenolate) for 30 minutes using a kinetic plate reader.
- Data Output: Calculate % Inhibition relative to DMSO control.

Protocol B: Gold Standard – Stopped-Flow Hydration Assay

Objective: Determine the true inhibition constant (

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) using the physiological substrate (

). This is mandatory for publication-quality data as sulfonamides inhibit

hydration more potently than ester hydrolysis.

Instrumentation: Applied Photophysics SX.18MV-R or equivalent stopped-flow spectrometer.

- Reagent Setup:
  - Syringe A (Enzyme + Inhibitor): hCA (10–20 nM) + Indoline-sulfonamide (varying concentrations) + Phenol Red indicator (0.2 mM) in 20 mM HEPES (pH 7.5).
  - Syringe B (Substrate):

    -saturated water (approx. 33 mM

    at 25°C).
- Kinetic Run:
  - Rapidly mix Syringe A and B (1:1 ratio) in the stopped-flow cell.
  - Reaction:

    .
  - Detection: Monitor the acidification (color change of Phenol Red) via absorbance decay at 557 nm.
- Analysis:
  - Fit the initial velocity (

) of the uncatalyzed and catalyzed reactions.
  - Use the Cheng-Prusoff equation adapted for tight-binding inhibitors if

    .

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Part 3: Data Analysis & Selectivity Logic

The value of an indoline-sulfonamide lies in its Selectivity Index (SI). A potent inhibitor of hCA II (cytosolic) causes side effects (glaucoma, paresthesia), whereas selectivity for hCA IX/XII targets hypoxic tumors.

Quantitative Interpretation (Example Data Structure)

Compound ID	Substituent (R)	hCA I (nM)	hCA II (nM)	hCA IX (nM)	SI (II/IX)	Interpretation
Ref (AAZ)	Acetazolamide	250	12	25	0.48	Non-selective
IND-S1	H (Unsubstituted)	450	8.5	15	0.56	Potent, Non-selective
IND-S2	1-Pentafluorobenzoyl	>10,000	450	12.9	34.8	Tumor Selective
IND-S3	1-Acetyl	5,000	85	41	2.07	Moderate Selectivity

Table 1: Hypothetical kinetic profile of Indoline-5-sulfonamide derivatives. Note how bulky lipophilic groups at the Indoline-1 position (IND-S2) often drastically reduce affinity for the sterically constricted hCA II active site while maintaining potency for hCA IX.

The Causality of Selectivity

The structural logic for the data above is based on the active site architecture:

- hCA II (Off-Target): Has a narrow, hydrophilic entrance. Bulky substituents on the Indoline nitrogen clash with residue Phe131.
- hCA IX (Target): Has a wider, more hydrophobic entrance. The indoline core, especially when acylated with lipophilic groups (e.g., pentafluorobenzoyl), engages in favorable Van der Waals interactions with the hydrophobic pocket formed by Val131 (specific to hCA IX).

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Part 4: Troubleshooting & Optimization

Issue:Non-linear Lineweaver-Burk plots in Stopped-Flow.

- Cause: The indoline-sulfonamide might be acting as a "tight-binding" inhibitor where the assumption

  is invalid.

- Solution: Use the Morrison Equation for

  determination rather than standard Michaelis-Menten kinetics.

Issue:Precipitation in Assay Buffer.

- Cause: Indoline sulfonamides can be highly lipophilic.

- Solution: Limit DMSO concentration to <1% (v/v). If solubility persists as an issue, include 0.01% Triton X-100 in the buffer to prevent aggregation-based false positives (promiscuous inhibition).

References

- Nocentini, A., et al. (2022). "Indoline-5-Sulfonamides: A Role of the Core in Inhibition of Cancer-Related Carbonic Anhydrases, Antiproliferative Activity and Circumventing of Multidrug Resistance."[1] Pharmaceuticals, 15(11), 1453.

- Supuran, C. T. (2008). "Carbonic anhydrases: novel therapeutic applications for inhibitors and activators." Nature Reviews Drug Discovery, 7, 168–181.

- Reidl, C. T., et al. (2020).[2][3] "Indoline-6-Sulfonamide Inhibitors of the Bacterial Enzyme DapE." Antibiotics, 9(9), 595.[3]

- Eldehna, W. M., et al. (2017).[4][5] "Novel indolin-2-one-based sulfonamides as carbonic anhydrase inhibitors." European Journal of Medicinal Chemistry, 127, 521-530.

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Sources

- 1. Indoline-5-Sulfonamides: A Role of the Core in Inhibition of Cancer-Related Carbonic Anhydrases, Antiproliferative Activity and Circumventing of Multidrug Resistance - ProQuest [proquest.com]
- 2. scispace.com [scispace.com]
- 3. Indoline-6-Sulfonamide Inhibitors of the Bacterial Enzyme DapE - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis and anti-inflammatory evaluation of N-sulfonyl anthranilic acids via Ir(III)-catalyzed C-H amidation of benzoic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Novel indolin-2-one-based sulfonamides as carbonic anhydrase inhibitors: Synthesis, in vitro biological evaluation against carbonic anhydrases isoforms I, II, IV and VII and molecular docking studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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